

# Technical Support Center: Troubleshooting Poor Triclopyricarb Performance in Field Trials

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## Compound of Interest

Compound Name: Triclopyricarb

Cat. No.: B1426711

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address potential issues with **Triclopyricarb** performance in field trials.

## Frequently Asked Questions (FAQs)

Q1: What is **Triclopyricarb** and what is its primary mode of action?

**Triclopyricarb** is a synthetic fungicide belonging to the strobilurin class.<sup>[1]</sup> Its primary mode of action is the inhibition of fungal mitochondrial respiration.<sup>[1][2]</sup> Specifically, it is a Quinone Outside Inhibitor (QoI), which blocks the electron transfer at the Qo site of the cytochrome bc1 complex (Complex III) in the mitochondrial respiratory chain.<sup>[2][3]</sup> This disruption of the electron transport chain prevents ATP synthesis, ultimately leading to fungal cell death.<sup>[4]</sup>

Q2: We are observing lower than expected efficacy of **Triclopyricarb** in our field trials. What are the most common reasons for poor performance?

Poor performance of **Triclopyricarb**, and strobilurin fungicides in general, can often be attributed to several key factors:

- **Fungicide Resistance:** The primary cause of failure for QoI fungicides is the development of resistance in the target fungal population.<sup>[5][6][7]</sup> Resistance can develop rapidly due to a single-gene mutation in the pathogen.<sup>[2]</sup>

- **Application Timing:** Strobilurins are most effective when applied preventatively, before or in the very early stages of fungal infection.[8] They have limited curative activity once an infection is established.[2]
- **Inadequate Spray Coverage:** Poor spray coverage of the target plant tissues can lead to suboptimal performance. Factors such as improper nozzle selection, low spray volume, and high sprayer speed can all contribute to inadequate coverage.
- **Environmental Factors:** Rainfall shortly after application can wash the product off plant surfaces.[3][9] Temperature and humidity can also influence disease pressure and fungicide efficacy.
- **Improper Application Rate:** Using a dose that is too low may not provide effective control and can contribute to the selection for resistant fungal strains.[9]

Q3: How can we determine if fungicide resistance is the cause of poor performance?

If you suspect fungicide resistance, consider the following steps:

- **Review Application History:** A history of repeated applications of **Triclopyricarb** or other QoI fungicides (FRAC group 11) without rotation or tank-mixing with other fungicide groups increases the likelihood of resistance.[5][6][7]
- **Collect Fungal Isolates:** Collect samples of the target pathogen from both well-controlled and poorly-controlled areas of your trial plots.
- **Laboratory Testing:** Conduct in vitro fungicide sensitivity assays on the collected isolates to determine their level of resistance to **Triclopyricarb**. Molecular techniques can also be used to detect specific mutations associated with QoI resistance.

Q4: What are the best practices for applying **Triclopyricarb** to maximize efficacy in field trials?

To optimize the performance of **Triclopyricarb**, adhere to the following best practices:

- **Preventative Application:** Apply **Triclopyricarb** before the onset of disease symptoms, based on disease forecasting models or historical field data.

- Optimal Spray Coverage: Utilize appropriate spray nozzles and a sufficient water volume (e.g., 15-20 gallons per acre) to ensure thorough coverage of the entire plant canopy.[7]
- Consider Weather Conditions: Avoid applying **Triclopyricarb** if rainfall is imminent.[7] Apply during cooler temperatures to enhance absorption.[7]
- Adhere to Labeled Rates: Always use the recommended application rate as specified in the experimental protocol or on the product label.
- Implement a Resistance Management Strategy:
  - Limit Applications: Do not apply **Triclopyricarb** or other QoI fungicides more than the recommended number of times per season. A general guideline is to use strobilurins for no more than one-third of the total fungicide applications.[5][7]
  - Tank-Mix: When possible, tank-mix **Triclopyricarb** with a fungicide from a different FRAC group that is also effective against the target pathogen.[3][6]
  - Rotate Fungicides: Rotate applications of **Triclopyricarb** with fungicides that have different modes of action.[3][6]

## Quantitative Data Summary

The following tables summarize representative data from field trials of strobilurin fungicides, illustrating the impact of application timing and the number of applications on disease control and crop yield. Please note that this data is for other strobilurin fungicides and is intended to be illustrative of the expected performance of this chemical class.

Table 1: Effect of Strobilurin Fungicide Application Timing on Disease Control and Yield in Corn

Application Timing	Disease Severity (%)	Yield (bushels/acre)
Untreated Control	15.2	185.6
V6 (Vegetative Stage)	12.8	188.1
VT (Tasseling)	6.5	202.4
R1 (Silking)	5.9	205.3
R2 (Blister)	7.1	199.7

Data adapted from studies on strobilurin fungicides in corn. Actual results with **Triclopyricarb** may vary.

Table 2: Impact of the Number of Strobilurin Fungicide Applications on Soybean Rust Control and Yield

Number of Applications	Disease Severity (%)	Yield ( kg/ha )
0 (Untreated)	45.3	1850
1	22.1	2450
2	10.5	2980

Data synthesized from research on strobilurin fungicide application frequency for soybean rust management. Actual results with **Triclopyricarb** may vary.

## Experimental Protocols

### Protocol 1: Standard Field Efficacy Trial for a Foliar Fungicide

This protocol outlines a standard methodology for conducting a field efficacy trial for a foliar fungicide like **Triclopyricarb**.

#### 1. Experimental Design:

- Plot Design: Utilize a Randomized Complete Block Design (RCBD) with a minimum of four replications.

- **Plot Size:** Individual plot sizes should be adequate for representative disease assessment and yield measurement, with border rows to minimize spray drift between plots.

## 2. Treatments:

- Untreated Control
- **Triclopyricarb** at the recommended application rate (Rate X)
- **Triclopyricarb** at a lower rate (e.g., 0.5X)
- **Triclopyricarb** at a higher rate (e.g., 1.5X)
- A standard commercial fungicide for comparison

## 3. Application:

- **Equipment:** Use a calibrated research plot sprayer with appropriate nozzles to ensure uniform coverage.
- **Timing:** Apply treatments at predetermined crop growth stages based on the target disease's epidemiology. Record the growth stage at the time of each application.
- **Spray Volume:** Use a sufficient spray volume to achieve thorough canopy penetration and coverage.

## 4. Data Collection:

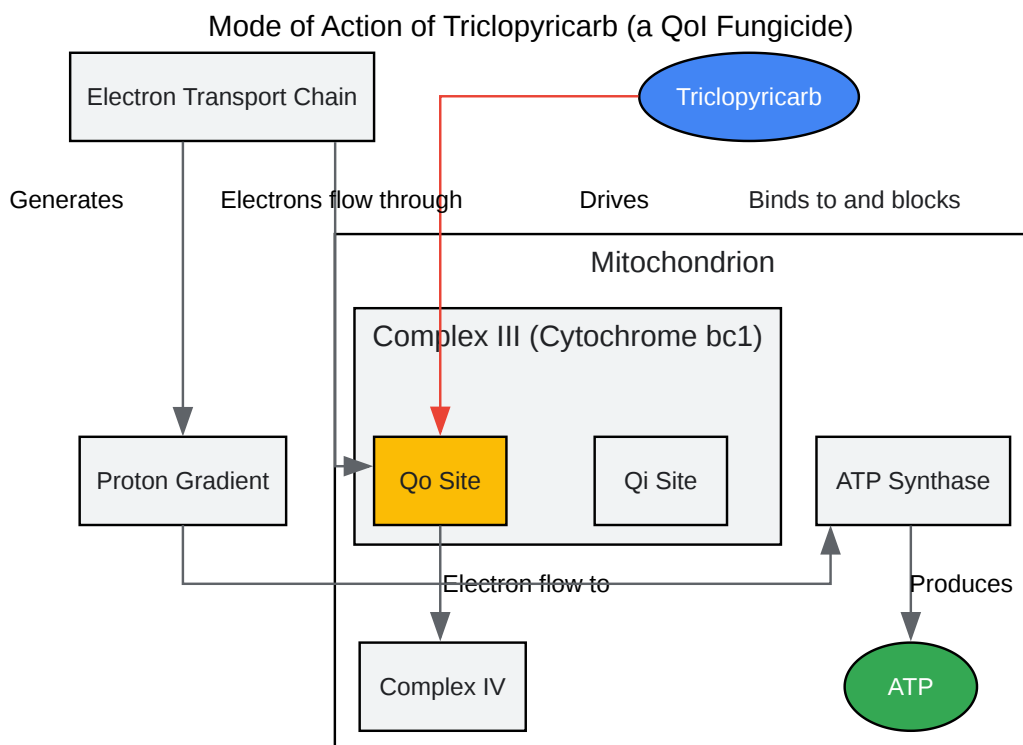
- **Disease Assessment:**
- Conduct disease severity ratings at regular intervals (e.g., 7, 14, and 21 days after the final application).
- Use a standardized disease rating scale (e.g., percentage of leaf area affected).
- Assess a representative number of plants per plot.
- **Phytotoxicity:** Visually assess plots for any signs of phytotoxicity (e.g., stunting, chlorosis, necrosis) at each disease assessment timing.
- **Yield:** Harvest the center rows of each plot and determine the crop yield, adjusting for moisture content.

## 5. Data Analysis:

- Analyze disease severity and yield data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

## Visualizations

### Signaling Pathway: Mode of Action of **Triclopyricarb**

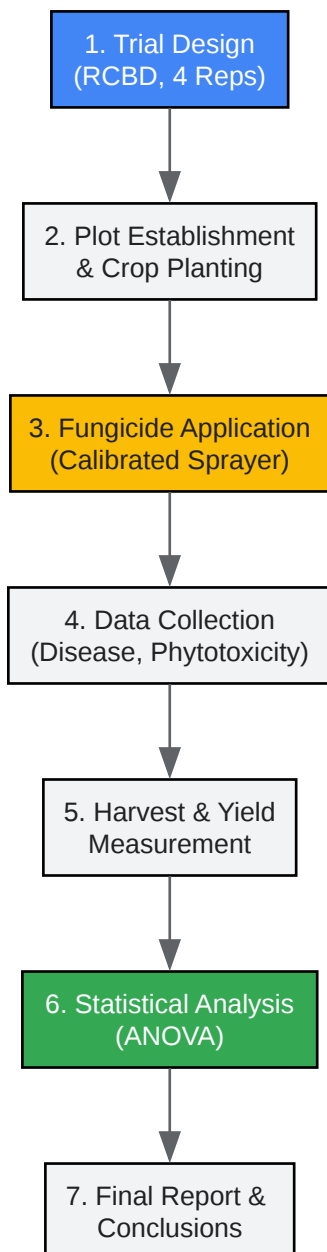


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Caption: **Triclopyricarb** inhibits fungal respiration at Complex III.

Experimental Workflow: Fungicide Field Efficacy Trial

## Workflow for a Fungicide Field Efficacy Trial

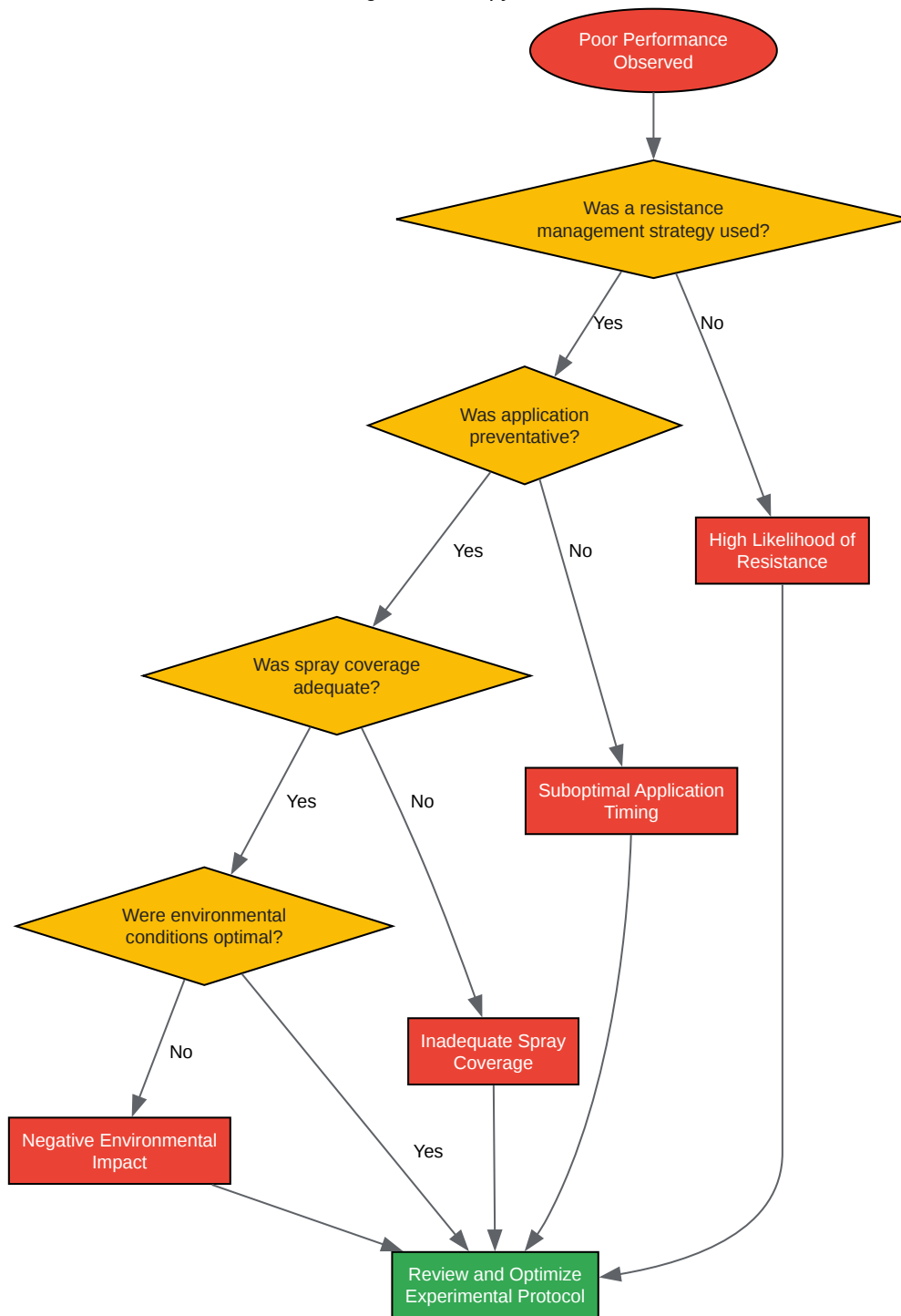


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Caption: A typical workflow for conducting a fungicide field trial.

Logical Relationship: Troubleshooting Poor **Triclopyricarb** Performance

## Troubleshooting Poor Triclopyricarb Performance

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Caption: A decision tree for troubleshooting poor fungicide performance.



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